

Physical characteristics and stability of 2-(Boc-amino)-4-methylthiophene

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Compound of Interest

Compound Name: 2-(Boc-amino)-4-methylthiophene

Cat. No.: B592148

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In-Depth Technical Guide: 2-(Boc-amino)-4-methylthiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical characteristics, stability, and analytical methodologies for **2-(Boc-amino)-4-methylthiophene**, also known as tert-butyl (4-methylthiophen-2-yl)carbamate. This compound is a key intermediate in medicinal chemistry, belonging to the versatile class of 2-aminothiophene derivatives known for their wide range of biological activities.

Core Physical and Chemical Properties

2-(Boc-amino)-4-methylthiophene is a solid compound at room temperature. While detailed experimental data on its physical properties are not extensively published, its characteristics can be inferred from supplier specifications and data on structurally related compounds.

Property	Value	Reference
CAS Number	887475-43-6	[1]
Molecular Formula	C ₁₀ H ₁₅ NO ₂ S	[1]
Molecular Weight	213.3 g/mol	[1]
Physical Form	Solid	[1]
Purity	≥97%	[1]
Storage Conditions	2-8°C, sealed in dry, dark place	[1]

Stability Profile

The stability of **2-(Boc-amino)-4-methylthiophene** is influenced by its constituent functional groups: the Boc-protected amine and the thiophene ring.

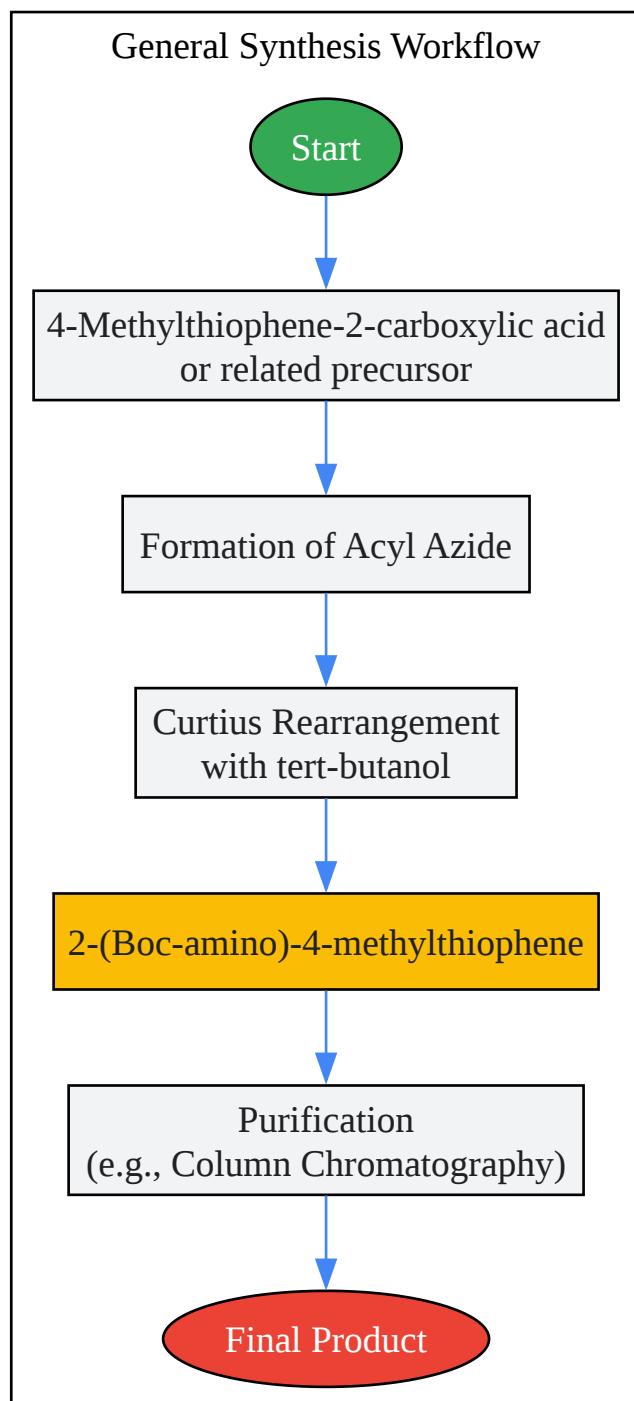
- **Boc Protecting Group Stability:** The tert-butyloxycarbonyl (Boc) group is a widely used amine protecting group known for its stability under basic and nucleophilic conditions. However, it is labile to acidic conditions. Strong acids will lead to the removal of the Boc group. Care should be taken during downstream processing, such as purification by reversed-phase HPLC using eluents containing trifluoroacetic acid (TFA), as prolonged exposure can lead to deprotection. When concentrating fractions containing TFA, the increasing acid concentration can accelerate this process.
- **Thermal Stability:** While specific data for this compound is unavailable, thermal deprotection of N-Boc protected amines can occur at elevated temperatures, often above 100°C, and can be influenced by the solvent.
- **General Stability:** The recommended storage conditions of refrigeration in a dry, dark environment suggest a sensitivity to heat, moisture, and light. Thiophene rings, while generally stable, can be susceptible to oxidation under certain conditions.

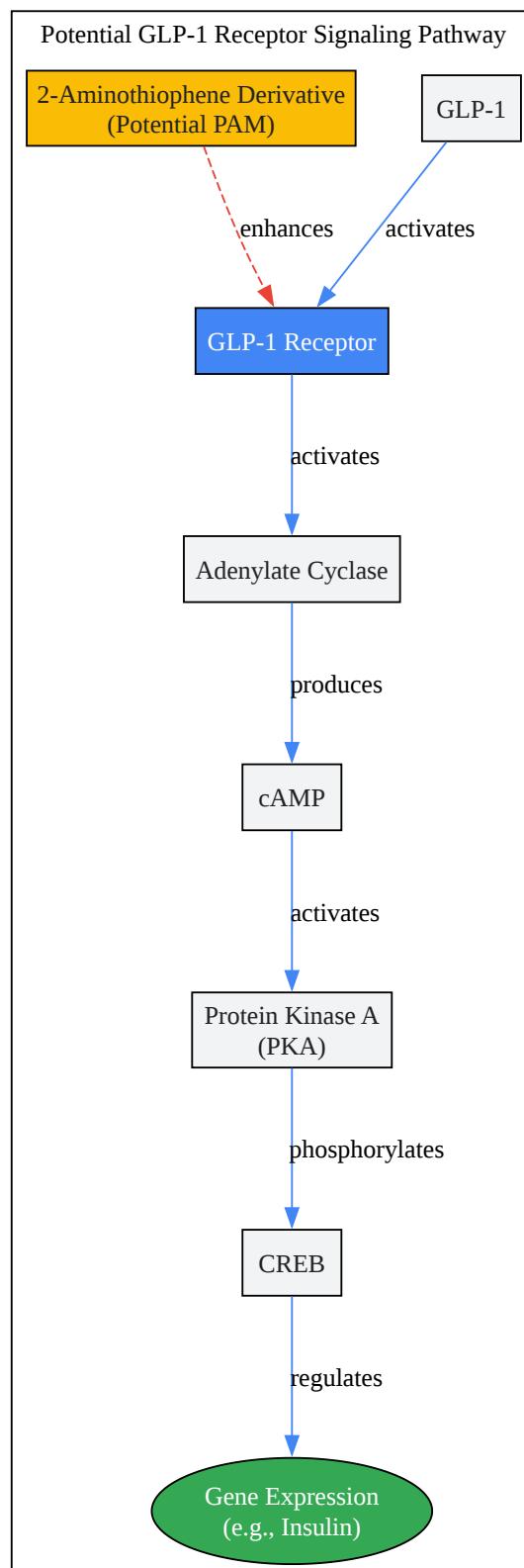
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(Boc-amino)-4-methylthiophene** are not readily available in published literature. However, established methods for the synthesis of related 2-aminothiophenes and the analysis of Boc-protected compounds can be adapted.

Synthesis Workflow

A plausible synthetic route for **2-(Boc-amino)-4-methylthiophene** could involve the Curtius rearrangement of a corresponding thiophene-2-carbonyl azide in the presence of tert-butyl alcohol. Another common method for the synthesis of the 2-aminothiophene core is the Gewald reaction.





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References

- 1. tert-Butyl (4-methylthiophen-2-yl)carbamate | 887475-43-6 [sigmaaldrich.com]
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